

Interpreting unexpected results with 4-Methyl-1,4-diazepan-5-one hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-1,4-diazepan-5-one
hydrochloride

Cat. No.: B1320064

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Technical Support Center: 4-Methyl-1,4-diazepan-5-one hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4-Methyl-1,4-diazepan-5-one hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **4-Methyl-1,4-diazepan-5-one hydrochloride**?

4-Methyl-1,4-diazepan-5-one hydrochloride is a chemical compound featuring a seven-membered diazepan ring with a methyl group at the 4-position and a ketone at the 5-position. [1] It is supplied as a hydrochloride salt, which typically enhances its solubility in aqueous solutions.[1]

Q2: What are the potential applications of this compound?

The diazepan moiety is present in many compounds with psychoactive properties, suggesting potential for research in areas like anxiolytics, sedatives, and muscle relaxants.[1] However, extensive biological activity data for this specific compound is not readily available in the public

domain, indicating its primary use may be in early-stage drug discovery and medicinal chemistry research.

Q3: In what solvents is **4-Methyl-1,4-diazepan-5-one hydrochloride** soluble?

As a hydrochloride salt, it is expected to have enhanced solubility in polar solvents.^{[1][2]} While specific quantitative data for this compound is limited, analogous amine hydrochlorides are generally soluble in water, methanol, and ethanol, with limited solubility in nonpolar organic solvents like hexane. The free base form would exhibit higher solubility in a wider range of organic solvents.

Q4: How should I store **4-Methyl-1,4-diazepan-5-one hydrochloride**?

To ensure stability, the compound should be stored in a cool, dry place in a tightly sealed container, protected from light and moisture. Amine hydrochlorides are generally stable, but the cyclic amide (lactam) functionality can be susceptible to hydrolysis under strongly acidic or basic conditions.^{[1][3][4]}

Troubleshooting Guides

Problem 1: Unexpectedly Low or No Yield During Synthesis

Low or no yield in the synthesis of 4-Methyl-1,4-diazepan-5-one can be attributed to several factors, depending on the synthetic route. A plausible route is the cyclization of a linear precursor.

Potential Causes and Solutions:

- Incomplete reaction: The reaction may not have gone to completion.
 - Solution: Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Consider extending the reaction time or increasing the temperature, if the reactants and products are stable under those conditions.

- Poor quality of starting materials: Impurities in the starting materials can interfere with the reaction.
 - Solution: Ensure the purity of your starting materials using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy or melting point analysis. Purify starting materials if necessary.
- Suboptimal reaction conditions: The solvent, temperature, or catalyst may not be optimal for the reaction.
 - Solution: Conduct small-scale optimization experiments to screen different solvents, temperatures, and catalysts. For lactam formation, azeotropic removal of water can sometimes improve yields.
- Side reactions: The formation of byproducts can consume starting materials and reduce the yield of the desired product.
 - Solution: Analyze the crude reaction mixture by LC-MS or NMR to identify any major byproducts. Understanding the structure of side products can provide clues about competing reaction pathways and help in optimizing conditions to minimize them. For instance, in syntheses involving intramolecular cyclization, intermolecular polymerization can be a competing side reaction. Running the reaction at a lower concentration (high dilution) can favor the intramolecular cyclization.

Problem 2: Difficulty in Purifying the Final Product

Purification of **4-Methyl-1,4-diazepan-5-one hydrochloride** can be challenging due to its polarity and potential for co-precipitation with other salts.

Potential Causes and Solutions:

- Product is too polar for standard silica gel chromatography: The hydrochloride salt is likely to be highly polar and may not move from the baseline on a standard silica gel column.
 - Solution 1 (Free Base Purification): Neutralize the hydrochloride salt to the free base using a mild base (e.g., sodium bicarbonate solution). The free base will be less polar and more amenable to purification by standard silica gel chromatography. After purification, the free

base can be converted back to the hydrochloride salt by treating a solution of the purified free base (e.g., in diethyl ether or dichloromethane) with a solution of HCl in a suitable solvent (e.g., HCl in ether or dioxane).

- Solution 2 (Reverse-Phase Chromatography): If the compound is still too polar as the free base, consider using reverse-phase chromatography (C18 silica) for purification.
- Contamination with inorganic salts: The product may be contaminated with inorganic salts from the reaction or workup.
 - Solution: Attempt to remove inorganic salts by dissolving the crude product in a minimal amount of a solvent in which the desired product is soluble but the inorganic salts are not (e.g., a mixture of methanol and dichloromethane), followed by filtration. Recrystallization from a suitable solvent system can also be an effective purification method.
- Product is an oil instead of a solid: The hydrochloride salt may not crystallize easily.
 - Solution: Try different solvent systems for crystallization. If crystallization is unsuccessful, precipitation of the hydrochloride salt from a solution of the free base by the addition of ethereal HCl might yield a solid. Lyophilization from an aqueous solution can also be attempted to obtain a solid powder.

Problem 3: Product Instability or Degradation

Observing degradation of the product upon storage or during experimental procedures.

Potential Causes and Solutions:

- Hydrolysis of the lactam ring: The seven-membered lactam ring can be susceptible to hydrolysis, especially under strong acidic or basic conditions, leading to the ring-opened amino acid.^{[1][3]}
 - Solution: Maintain neutral pH conditions during storage and in experimental buffers whenever possible. Avoid prolonged exposure to strong acids or bases. If the experimental protocol requires acidic or basic conditions, consider running the experiment at a lower temperature to minimize degradation.

- Hygroscopic nature: The hydrochloride salt can be hygroscopic, absorbing moisture from the air, which can affect its stability and weighing accuracy.
 - Solution: Store the compound in a desiccator over a suitable drying agent. Handle the compound quickly in a dry atmosphere (e.g., in a glove box) if it is highly sensitive to moisture.
- Photodegradation: Some organic molecules are sensitive to light.
 - Solution: Store the compound in an amber vial or a container protected from light.

Data Presentation

Table 1: Physicochemical Properties of **4-Methyl-1,4-diazepan-5-one hydrochloride**

Property	Value	Source/Comment
Molecular Formula	C ₆ H ₁₃ ClN ₂ O	[5]
Molecular Weight	164.64 g/mol	[1]
CAS Number	329794-41-4	[1]
Appearance	Typically a white to off-white solid.	Inferred from similar compounds.
Solubility	Expected to be soluble in water and polar protic solvents (e.g., methanol, ethanol). Limited solubility in nonpolar organic solvents.	[1][2]
Stability	Stable under anhydrous conditions. May be susceptible to hydrolysis under strongly acidic or basic conditions.	[1][3][4]

Table 2: Typical Analytical Parameters

Analytical Method	Typical Conditions & Expected Observations
^1H NMR	Expect signals corresponding to the N-methyl group, and methylene protons of the diazepan ring. The chemical shifts will be influenced by the solvent.
^{13}C NMR	Expect a signal for the carbonyl carbon (C=O) of the lactam, a signal for the N-methyl carbon, and signals for the methylene carbons of the ring.
Mass Spectrometry (ESI+)	Expect to observe the molecular ion for the free base $[\text{M}+\text{H}]^+$ at m/z corresponding to $\text{C}_6\text{H}_{12}\text{N}_2\text{O} + \text{H}^+$.
HPLC	A reverse-phase C18 column with a mobile phase of acetonitrile/water or methanol/water with a buffer (e.g., ammonium acetate or formic acid) would be a suitable starting point for method development.

Experimental Protocols

Protocol 1: General Procedure for the Neutralization of the Hydrochloride Salt to the Free Base

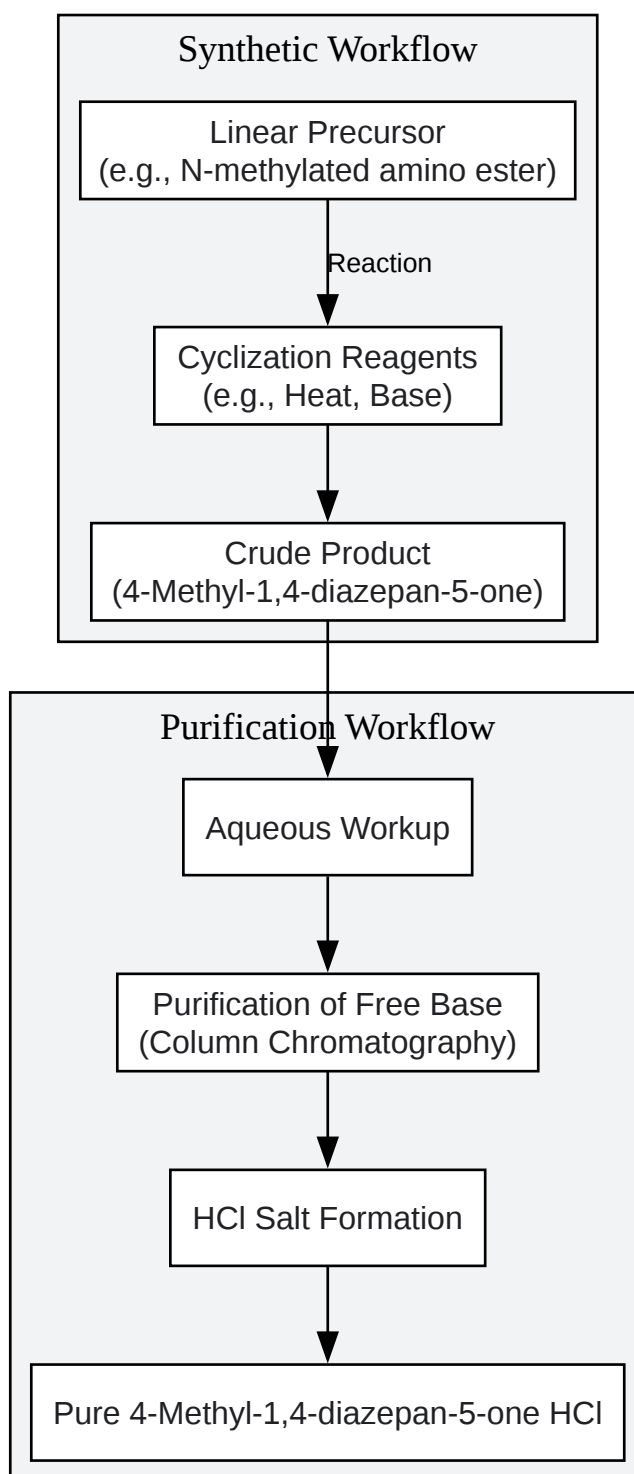
- Dissolve the **4-Methyl-1,4-diazepan-5-one hydrochloride** in a minimal amount of deionized water.
- Cool the solution in an ice bath.
- Slowly add a saturated aqueous solution of sodium bicarbonate (NaHCO_3) dropwise with stirring until the pH of the solution is basic (pH ~8-9), as indicated by pH paper.
- Extract the aqueous solution with a suitable organic solvent, such as dichloromethane (DCM) or ethyl acetate (EtOAc) (3 x volume of the aqueous layer).
- Combine the organic extracts.

- Dry the combined organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Filter to remove the drying agent.
- Concentrate the filtrate under reduced pressure to obtain the free base, which may be an oil or a solid.

Protocol 2: General Procedure for the Formation of the Hydrochloride Salt from the Free Base

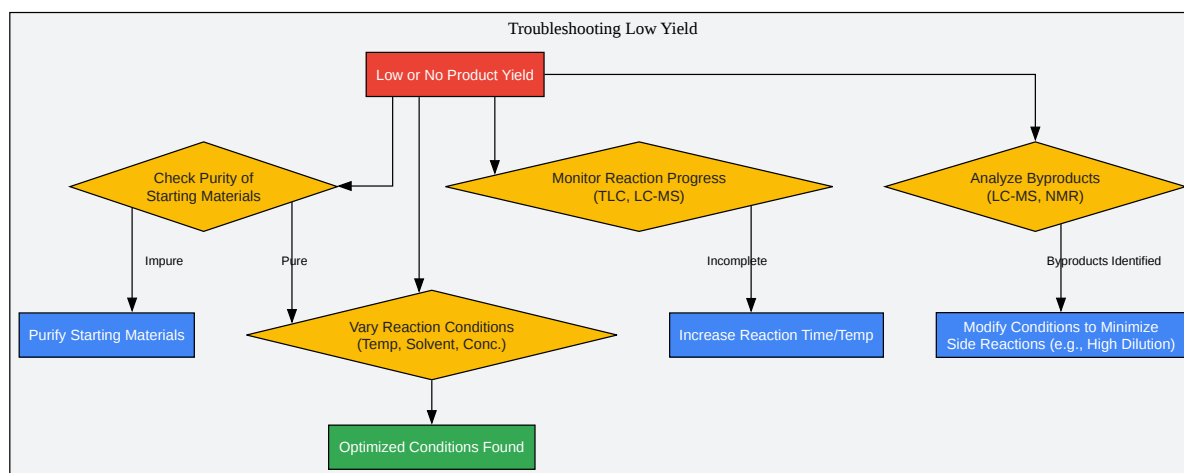
- Dissolve the purified free base of 4-Methyl-1,4-diazepan-5-one in a minimal amount of a dry, non-protic solvent such as diethyl ether or dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a solution of hydrogen chloride in diethyl ether (commercially available) or a solution of HCl in dioxane dropwise with stirring.
- A precipitate of the hydrochloride salt should form.
- Continue adding the HCl solution until no further precipitation is observed.
- Collect the solid by filtration.
- Wash the solid with a small amount of cold diethyl ether.
- Dry the solid under vacuum to obtain the pure hydrochloride salt.

Mandatory Visualizations



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Caption: A generalized workflow for the synthesis and purification of **4-Methyl-1,4-diazepan-5-one hydrochloride**.



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Caption: A decision tree for troubleshooting low product yield in the synthesis of 4-Methyl-1,4-diazepan-5-one.

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